

Technical Support Center: Wnt Agonist 1 Experiments

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Compound of Interest

Compound Name: Wnt agonist 1

Cat. No.: B605395

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals minimize variability and achieve reproducible results in experiments involving **Wnt Agonist 1**.

Section 1: Frequently Asked Questions (FAQs) about Wnt Agonist 1

This section addresses common questions regarding the properties, mechanism, and handling of **Wnt Agonist 1**.

Q1: What is **Wnt Agonist 1** and what is its mechanism of action?

A1: **Wnt Agonist 1**, also known as BML-284, is a cell-permeable small molecule that activates the canonical Wnt/ β -catenin signaling pathway.^{[1][2]} It functions by inducing the nuclear accumulation of β -catenin and stimulating TCF/LEF-dependent transcriptional activity.^[2] Notably, it activates the pathway without inhibiting Glycogen Synthase Kinase 3 β (GSK-3 β), a common target for other Wnt activators.^{[2][3]} This specific mechanism makes it a useful tool for studying Wnt pathway activation downstream of the destruction complex.

Q2: What are the key properties of **Wnt Agonist 1**?

A2: The key properties are summarized in the table below.

Property	Value	Source(s)
Synonym(s)	BML-284, Wnt Pathway Activator I	[2]
CAS Number	853220-52-7	[2][3]
Molecular Formula	C ₁₉ H ₁₈ N ₄ O ₃	[2]
Molecular Weight	350.4 g/mol	[2]
EC ₅₀	~0.7 μM (in HEK293T cells)	[2][3]
Purity	≥95-98% (HPLC)	[2]

Q3: How should I prepare and store stock solutions of **Wnt Agonist 1**?

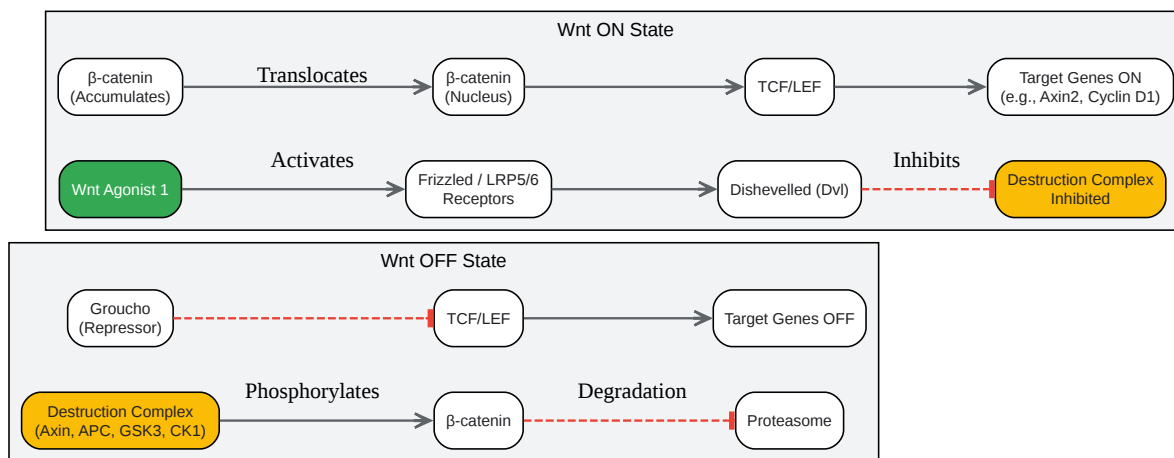
A3: Proper preparation and storage are critical for maintaining the compound's activity and ensuring experimental reproducibility.

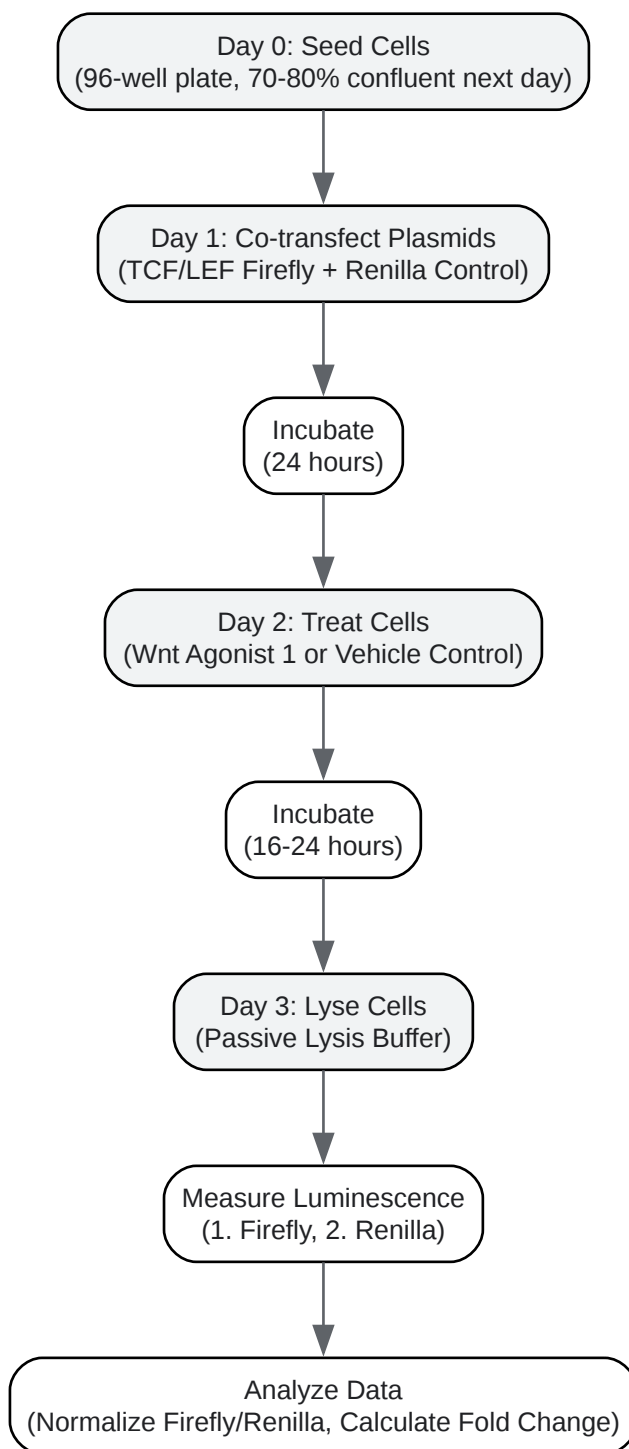
- Reconstitution: **Wnt Agonist 1** is soluble in DMSO (e.g., at 10 mg/mL) and DMF (e.g., at 30 mg/mL).[2] Use fresh, high-quality DMSO, as moisture-absorbing DMSO can reduce the compound's solubility.[1][4]
- Storage:
 - Powder: Store at -20°C for up to 3-4 years.[1][2]
 - Stock Solutions: After reconstitution, create single-use aliquots to avoid repeated freeze-thaw cycles and store them at -20°C or -80°C.[1][3] Stock solutions in DMSO are generally stable for up to 6 months at -20°C.[3]

Q4: What is the canonical Wnt signaling pathway activated by this agonist?

A4: The canonical Wnt pathway is crucial for cell proliferation, differentiation, and development. [5][6] In the "off" state, a destruction complex (containing Axin, APC, GSK3, and CK1)

phosphorylates β -catenin, marking it for degradation.[5] In the "on" state, Wnt ligands bind to Frizzled (Fzd) and LRP5/6 receptors, leading to the inhibition of the destruction complex.[5] This allows β -catenin to accumulate, translocate to the nucleus, and activate TCF/LEF transcription factors to drive target gene expression.[5] **Wnt Agonist 1** mimics the effect of a Wnt ligand to activate this cascade.[3]





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